Application Notes and Protocols for AZD-PEG2-Azide in PROTAC Development

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Compound of Interest

Compound Name:	*AZD-PEG2-Azide*
Cat. No.:	*B15551855*

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Introduction

Proteolysis-targeting chimeras (PROTACs) are a revolutionary class of therapeutic agents that utilize the cell's own ubiquitin-proteasome system to selectively eliminate disease-causing proteins. These heterobifunctional molecules consist of a ligand that binds to the protein of interest (POI), a ligand that recruits an E3 ubiquitin ligase, and a linker that connects the two. The linker is a critical component of a PROTAC, as its length, flexibility, and chemical properties significantly influence the formation and stability of the ternary complex (POI-PROTAC-E3 ligase), which is essential for efficient protein degradation.

AZD-PEG2-Azide is a versatile, heterobifunctional linker featuring a polyethylene glycol (PEG) spacer with a terminal azide group. The azide group serves as a reactive handle for "click chemistry," specifically the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), enabling the efficient and specific ligation to an alkyne-modified ligand.[1] The PEG spacer enhances the solubility and can improve the pharmacokinetic properties of the resulting PROTAC molecule. These characteristics make **AZD-PEG2-Azide** an invaluable tool in the modular synthesis and development of novel PROTACs for targeted protein degradation.

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Physicochemical Properties of AZD-PEG2-Azide

A clear understanding of the physicochemical properties of linkers is crucial for the rational design and synthesis of PROTACs. The properties of **AZD-PEG2-Azide** are summarized in the table below.

Property	Value
Molecular Weight	403.4 g/mol
Molecular Formula	C19H25N5O5
CAS Number	2639395-36-9
Appearance	Colorless to light yellow liquid
Purity	≥95.0%

PROTAC-Mediated Degradation of the Androgen Receptor

A prominent example of a signaling pathway targeted by PROTACs is the Androgen Receptor (AR) signaling pathway, a key driver in the development and progression of prostate cancer. PROTACs have been developed to target the AR for degradation, offering a promising therapeutic strategy to overcome resistance to traditional AR antagonists. The diagram below illustrates the mechanism of action of an AR-targeting PROTAC.

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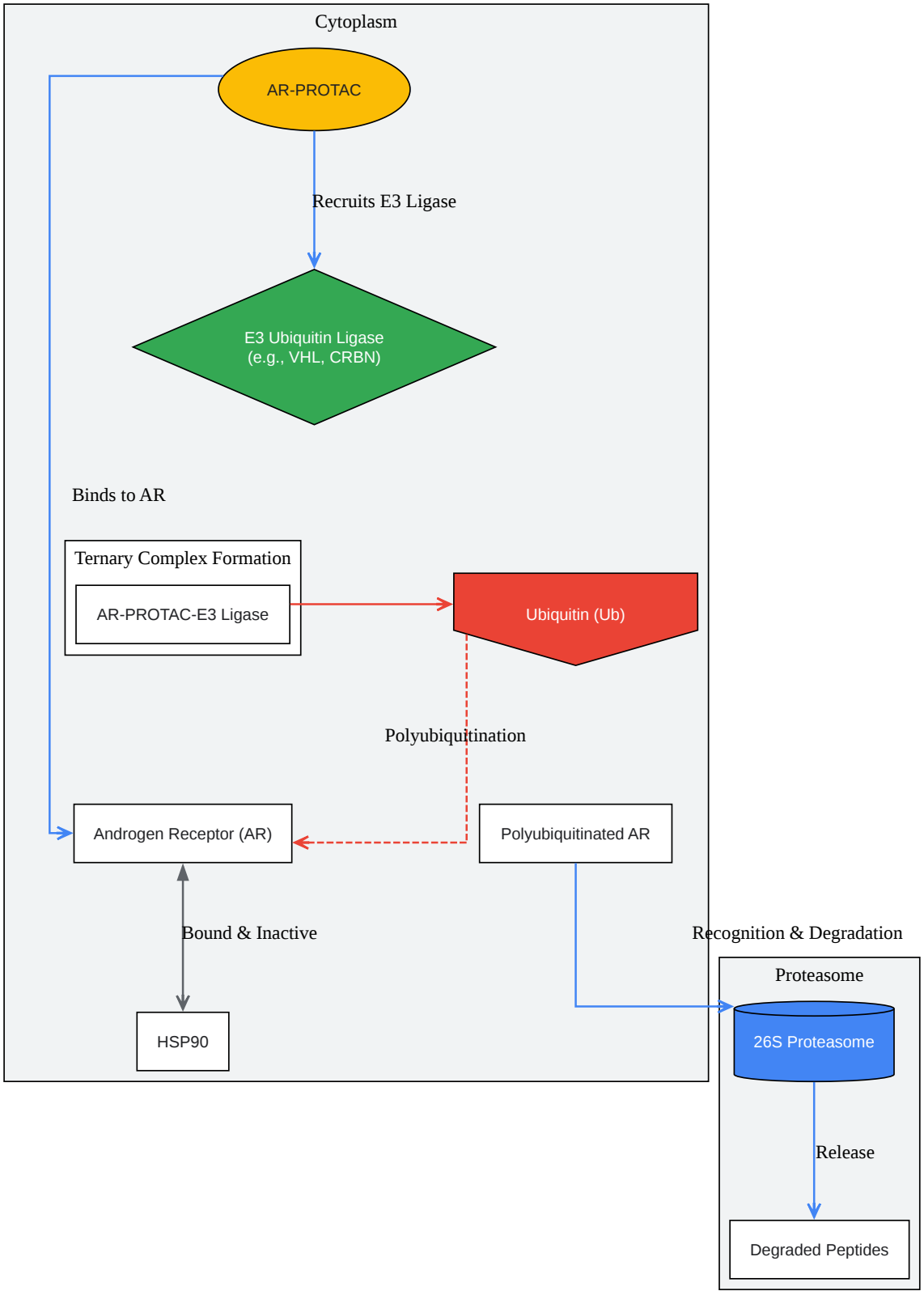

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Caption: PROTAC-mediated degradation of the Androgen Receptor.

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Quantitative Data for Androgen Receptor PROTACs

The efficacy of PROTACs is typically quantified by their half-maximal degradation concentration (DC50) and the maximum percentage of protein degradation (Dmax). The following table summarizes the degradation data for several potent Androgen Receptor PROTACs, illustrating the typical range of activity for this class of molecules.

Compound	Cell Line	DC50 (nM)	Dmax (%)	Reference
ARD-2051	LNCaP	0.6	>90	[2]
ARD-2051	VCaP	0.6	>90	[2]
ARD-69	LNCaP	0.86	>95	[3]
ARD-69	VCaP	0.76	>95	[3]
ARD-266	LNCaP	0.2-1	>95	[3]
ARV-110	VCaP	<1	~95	[3]

Experimental Protocols

Protocol 1: Synthesis of an AR-Targeting PROTAC via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes the synthesis of a hypothetical AR-targeting PROTAC by coupling an alkyne-functionalized AR ligand with **AZD-PEG2-Azide** and an E3 ligase ligand.

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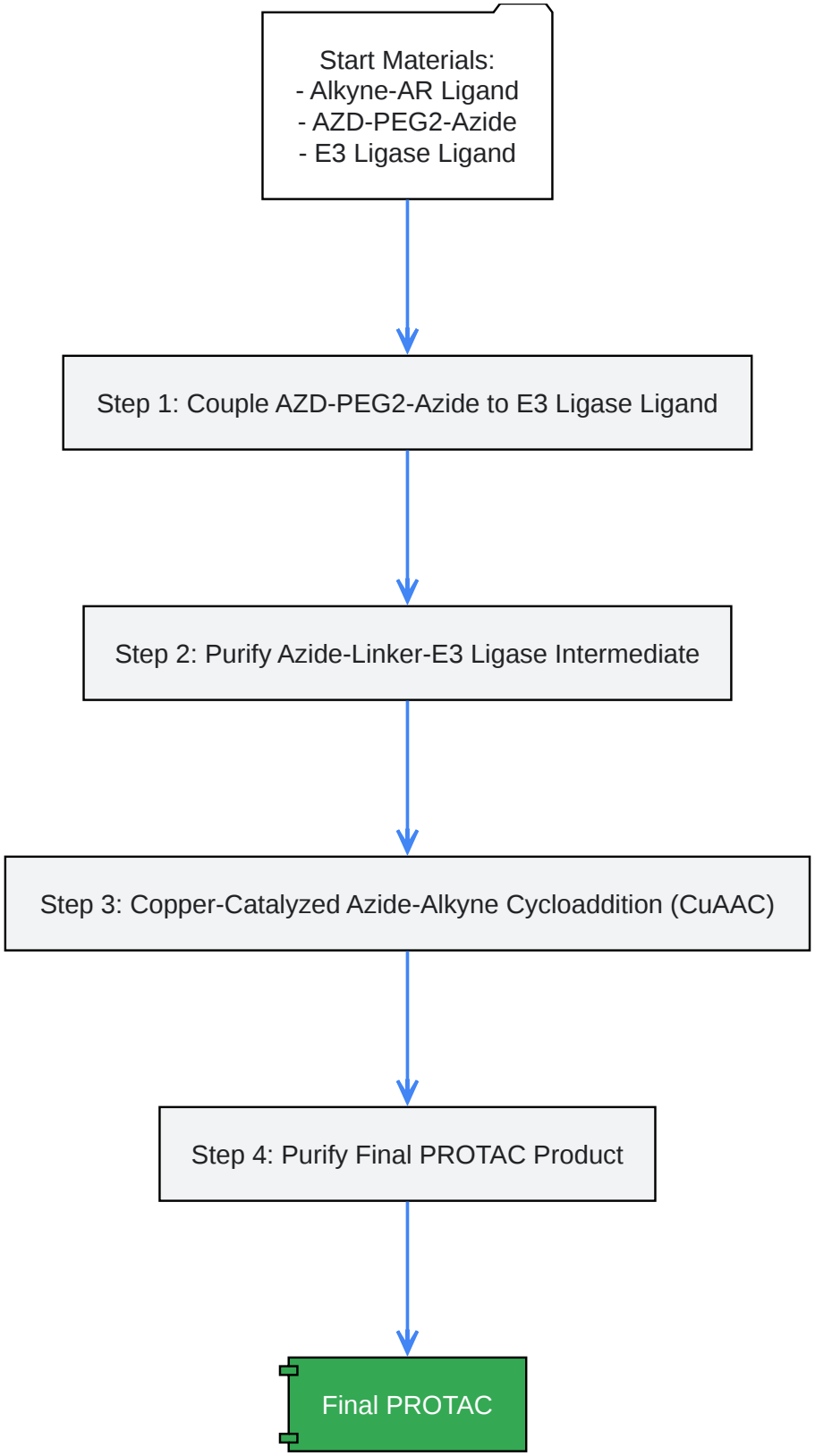

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Caption: Workflow for PROTAC synthesis using CuAAC.

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Materials:

- Alkyne-functionalized AR ligand (e.g., a derivative of enzalutamide)
- **AZD-PEG2-Azide**
- E3 ligase ligand with a suitable functional group for conjugation (e.g., pomalidomide with an amine handle)
- Copper(II) sulfate (CuSO4)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- Dimethylformamide (DMF) or a similar solvent
- Dichloromethane (DCM)
- Purification supplies (e.g., silica gel for column chromatography, HPLC system)

Procedure:

- Preparation of Azide-Linker-E3 Ligase Intermediate:
  - Dissolve the E3 ligase ligand and a suitable activating agent (if necessary) in DMF.
  - Add **AZD-PEG2-Azide** to the solution (typically in a 1:1 molar ratio).
  - Stir the reaction at room temperature for 2-4 hours or until completion, monitoring by TLC or LC-MS.
  - Upon completion, purify the azide-linker-E3 ligase intermediate using column chromatography.
- Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC):
  - In a reaction vial, dissolve the alkyne-functionalized AR ligand (1 equivalent) and the azide-linker-E3 ligase intermediate (1.1 equivalents) in a mixture of DMF and water (e.g.,

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4:1).

- In a separate vial, prepare the catalyst solution by mixing CuSO4 (0.1 equivalents) and THPTA (0.5 equivalents) in water.
- Add the catalyst solution to the reaction mixture.
- Initiate the reaction by adding a freshly prepared solution of sodium ascorbate (1 equivalent) in water.
- Stir the reaction at room temperature for 12-24 hours. Monitor the reaction progress by LC-MS.

- Purification of the Final PROTAC:
  - Once the reaction is complete, dilute the mixture with water and extract the product with DCM or ethyl acetate.
  - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
  - Purify the crude product by flash column chromatography on silica gel or by preparative HPLC to yield the final PROTAC.
  - Characterize the final product by NMR and mass spectrometry.

Protocol 2: Western Blot Analysis of PROTAC-Mediated AR Degradation

This protocol outlines the steps to assess the degradation of the Androgen Receptor in prostate cancer cells (e.g., LNCaP or VCaP) after treatment with a synthesized PROTAC.

Materials:

- LNCaP or VCaP cells
- Cell culture medium (e.g., RPMI-1640 with 10% FBS)

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- Synthesized AR PROTAC
- DMSO (vehicle control)
- Phosphate-buffered saline (PBS)
- RIPA lysis buffer supplemented with protease and phosphatase inhibitors
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels and electrophoresis apparatus
- PVDF or nitrocellulose membranes and transfer apparatus
- Blocking buffer (5% non-fat milk or BSA in TBST)
- Primary antibodies: anti-AR and anti-GAPDH (loading control)
- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate
- Chemiluminescence imaging system

Procedure:

- Cell Seeding and Treatment:
  - Seed LNCaP or VCaP cells in 6-well plates and allow them to adhere overnight.
  - Prepare serial dilutions of the AR PROTAC in cell culture medium. A typical concentration range would be from 0.1 nM to 1000 nM.
  - Treat the cells with the different concentrations of the PROTAC. Include a vehicle-only control (e.g., 0.1% DMSO).
  - Incubate the cells for a predetermined time (e.g., 24 hours) at 37°C.

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- Cell Lysis and Protein Quantification:
  - After treatment, wash the cells twice with ice-cold PBS.
  - Add 100-200 µL of ice-cold RIPA lysis buffer to each well and scrape the cells.
  - Incubate the lysates on ice for 30 minutes with occasional vortexing.
  - Centrifuge the lysates at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
  - Transfer the supernatant to a new tube and determine the protein concentration of each lysate using a BCA assay.
- SDS-PAGE and Western Blotting:
  - Normalize the protein concentration of all samples with lysis buffer.
  - Add Laemmli sample buffer to each lysate and boil at 95°C for 5-10 minutes.
  - Load equal amounts of protein (e.g., 20-30 µg) per lane of an SDS-PAGE gel.
  - Run the gel and transfer the separated proteins to a PVDF membrane.
  - Block the membrane with blocking buffer for 1 hour at room temperature.
  - Incubate the membrane with the primary anti-AR antibody overnight at 4°C.
  - Wash the membrane three times with TBST.
  - Incubate the membrane with the HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membrane again three times with TBST.
  - Incubate the membrane with ECL substrate and capture the chemiluminescent signal using an imaging system.
  - Strip the membrane and re-probe with an anti-GAPDH antibody as a loading control.

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- Data Analysis:
  - Quantify the band intensities using densitometry software.
  - Normalize the AR band intensity to the corresponding GAPDH band intensity.
  - Calculate the percentage of AR degradation relative to the vehicle-treated control.
  - Plot the percentage of degradation against the logarithm of the PROTAC concentration to determine the DC50 and Dmax values.

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